

Technical Guide: Safety and Handling of 3-Bromohexan-2-one

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Compound of Interest

Compound Name: 3-Bromohexan-2-one

Cat. No.: B1654935

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document provides a summary of available safety and handling information for **3-Bromohexan-2-one**. A complete Safety Data Sheet (SDS) for this specific compound was not available at the time of writing. The information herein is supplemented with data from structurally similar compounds and general laboratory safety practices. It is imperative to conduct a thorough risk assessment before handling this chemical and to consult a certified safety professional.

Introduction

3-Bromohexan-2-one is a halogenated ketone used in organic synthesis. As with any reactive chemical, understanding its hazard profile and proper handling procedures is crucial to ensure the safety of laboratory personnel and the integrity of research. This guide provides an in-depth overview of the known safety information, handling precautions, and emergency procedures for **3-Bromohexan-2-one**.

Hazard Identification and Classification

Based on available GHS (Globally Harmonized System of Classification and Labelling of Chemicals) data, **3-Bromohexan-2-one** is classified as harmful if swallowed.[\[1\]](#)[\[2\]](#)[\[3\]](#)

- GHS Classification: Acute Toxicity, Oral, Category 4.[\[1\]](#)[\[3\]](#)

- Signal Word: Warning.[2][3]
- Hazard Statement: H302 - Harmful if swallowed.[1][2][3]

Due to the presence of a bromine atom and a ketone functional group, it should be treated as a potential irritant to the skin and eyes, and its vapors may cause respiratory irritation. While specific data is unavailable for **3-Bromohexan-2-one**, structurally similar bromoalkanes are classified as flammable liquids that can cause skin and eye irritation.[4][5] Therefore, it is prudent to handle this compound with appropriate precautions to mitigate these potential risks.

Physical and Chemical Properties

Detailed experimental data on the physical and chemical properties of **3-Bromohexan-2-one** is limited. The following table summarizes available computed and basic identification data.

Property	Value	Source
Chemical Formula	C ₆ H ₁₁ BrO	[1][3][6]
Molecular Weight	179.05 g/mol	[1][3][6]
CAS Number	29584-99-4	[1][2][6]
Appearance	Data Not Available	
Odor	Data Not Available	
Boiling Point	Data Not Available	
Melting Point	Data Not Available	
Density	Data Not Available	
Flash Point	Data Not Available	
Solubility in Water	Data Not Available (Likely low)	
LogP (Computed)	2.139	[6]
Polar Surface Area (PSA)	17.07 Å ²	[6]

Toxicological Information

The primary known toxicological effect of **3-Bromohexan-2-one** is its acute oral toxicity.[1][3]

Route of Exposure	Toxicity Data	Classification
Oral	Data Not Available (LD50)	Category 4 (Harmful if swallowed)[1][3]
Dermal	Data Not Available	Not Classified (Handle as potential irritant)
Inhalation	Data Not Available	Not Classified (Handle as potential irritant)

Symptoms of Exposure:

- Ingestion: May cause nausea, vomiting, and abdominal pain.
- Skin Contact: May cause redness and irritation.
- Eye Contact: May cause redness, pain, and irritation.
- Inhalation: May cause coughing and respiratory tract irritation.

Handling and Storage

Personal Protective Equipment (PPE)

A comprehensive risk assessment should guide the selection of appropriate PPE. The following are minimum recommendations:

- Eye Protection: Chemical safety goggles or a face shield.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile, neoprene).
- Skin and Body Protection: Laboratory coat, long pants, and closed-toe shoes.
- Respiratory Protection: Use in a well-ventilated area, preferably a chemical fume hood. If the potential for vapor inhalation is high, a respirator with an appropriate organic vapor cartridge may be necessary.

Safe Handling Practices

- Work in a well-ventilated area, such as a chemical fume hood, to minimize inhalation of vapors.
- Avoid contact with skin, eyes, and clothing.[\[4\]](#)
- Do not eat, drink, or smoke in areas where the chemical is handled.[\[2\]](#)
- Wash hands thoroughly after handling.[\[2\]](#)
- Keep the container tightly closed when not in use.
- Ground and bond containers when transferring material to prevent static discharge, as related compounds are flammable.[\[4\]](#)
- Use non-sparking tools and explosion-proof equipment if flammability is a concern.[\[4\]](#)

Storage

- Store in a tightly closed container in a cool, dry, and well-ventilated area.
- Keep away from heat, sparks, open flames, and other sources of ignition.
- Store away from incompatible materials such as strong oxidizing agents.

Emergency Procedures

First Aid Measures

- If Swallowed: Call a POISON CENTER or doctor/physician if you feel unwell.[\[2\]](#) Rinse mouth.[\[2\]](#) Do NOT induce vomiting.
- If on Skin: Remove contaminated clothing immediately. Rinse skin with plenty of water. If skin irritation occurs, get medical advice/attention.
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.

- If Inhaled: Move the person to fresh air and keep at rest in a position comfortable for breathing. If respiratory symptoms develop, seek medical attention.

Fire-Fighting Measures

While the flammability of **3-Bromohexan-2-one** is not definitively known, it is prudent to treat it as potentially flammable.

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide (CO₂), or alcohol-resistant foam.^[4]
- Unsuitable Extinguishing Media: Do not use a solid water stream as it may scatter and spread the fire.
- Specific Hazards: Combustion may produce toxic and irritating gases, including carbon oxides and hydrogen bromide.
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.

Accidental Release Measures (Spill Cleanup)

In the event of a spill, follow these procedures:

- Evacuate: Immediately evacuate non-essential personnel from the spill area.
- Ventilate: Ensure the area is well-ventilated, if safe to do so.
- Control Ignition Sources: Remove all sources of ignition (e.g., open flames, sparks).
- Containment: Use an inert absorbent material (e.g., sand, vermiculite) to contain the spill. Do not use combustible materials like sawdust.
- Cleanup: Carefully collect the absorbed material using non-sparking tools and place it into a suitable, labeled container for hazardous waste disposal.
- Decontamination: Clean the spill area with a suitable solvent, followed by soap and water.

- Waste Disposal: Dispose of all contaminated materials as hazardous waste in accordance with local, state, and federal regulations.

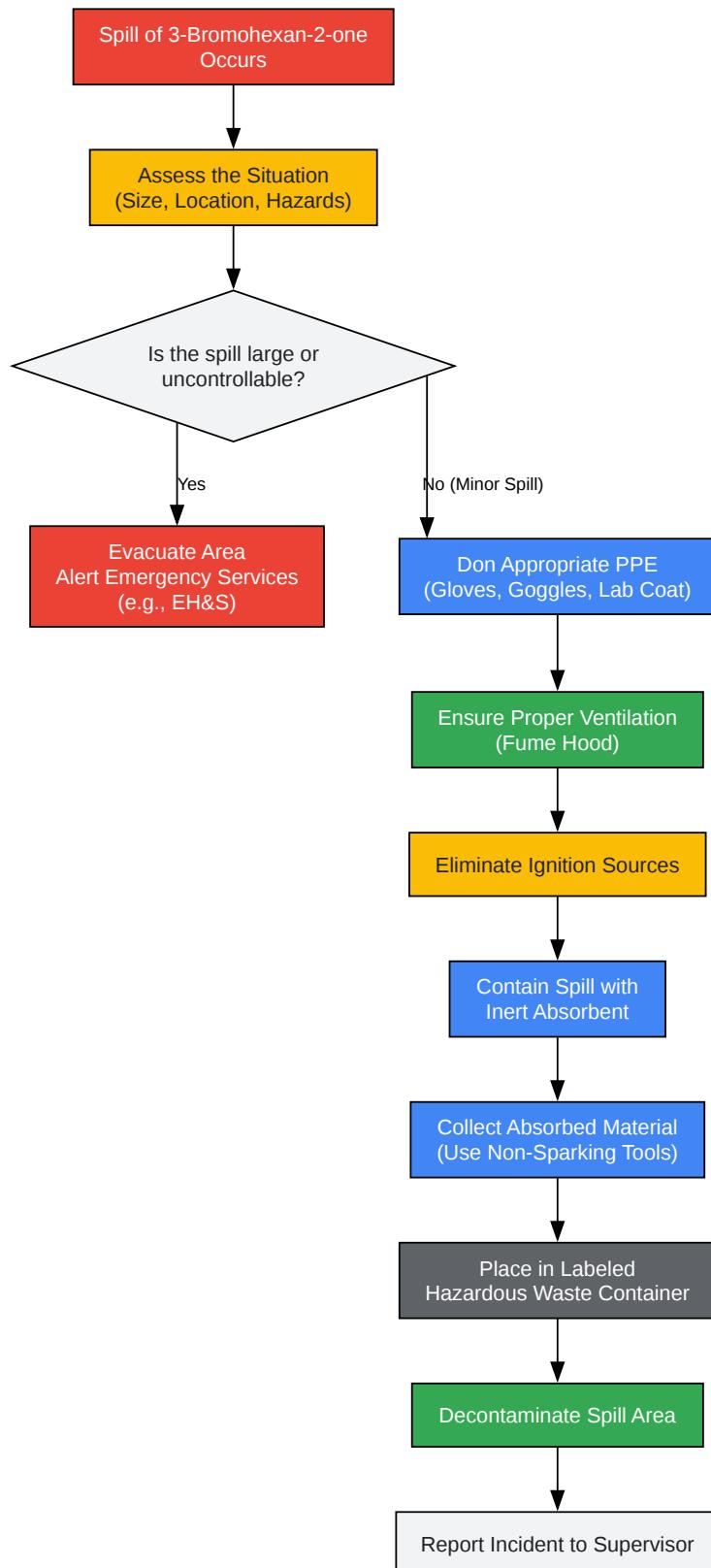
Experimental Protocols

General Protocol for Handling **3-Bromohexan-2-one**

- Preparation: Before starting any experiment, review this safety guide and any available SDS for similar compounds. Ensure all necessary PPE is available and in good condition. Set up the experiment in a designated area, preferably within a chemical fume hood.
- Dispensing: Carefully measure and dispense the required amount of **3-Bromohexan-2-one**. Keep the container sealed when not in use.
- Reaction: If heating the substance, use a well-controlled heating source (e.g., heating mantle, oil bath) and monitor the reaction closely. Ensure the apparatus is properly assembled and vented.
- Work-up: After the reaction is complete, quench and work up the reaction mixture under appropriate safety controls.
- Waste Disposal: Segregate all waste containing **3-Bromohexan-2-one** into a properly labeled hazardous waste container.

Visualizations

Spill Response Workflow

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Caption: Workflow for responding to a minor spill of **3-Bromohexan-2-one**.

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